

Application Notes and Protocols for KS-58 in Cell Culture Assays

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Compound of Interest

Compound Name: KS-58

Cat. No.: B15613701

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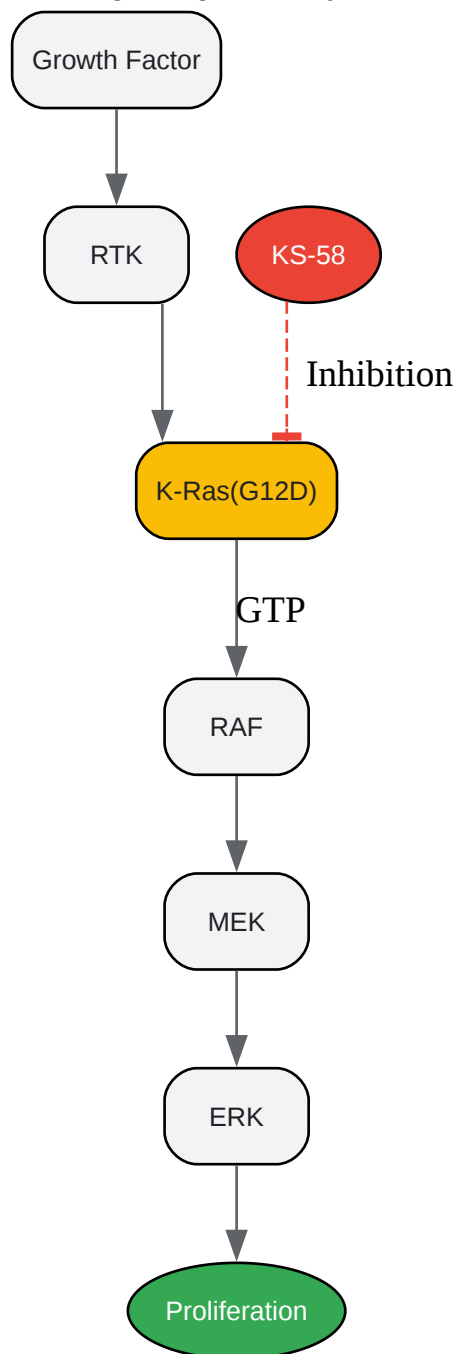
Introduction

KS-58 is a potent and selective bicyclic peptide inhibitor of K-Ras(G12D), one of the most prevalent mutations in human cancers, including pancreatic, lung, and colorectal cancers.[1][2][3] This inhibitor functions by entering cells and directly binding to the K-Ras(G12D) protein, disrupting its interaction with downstream effector proteins.[1][4] This interference with signal transduction, primarily through the RAF-MEK-ERK pathway, leads to the suppression of cancer cell proliferation.[1][4] These application notes provide detailed protocols for utilizing **KS-58** in various cell culture assays to assess its anti-cancer activity.

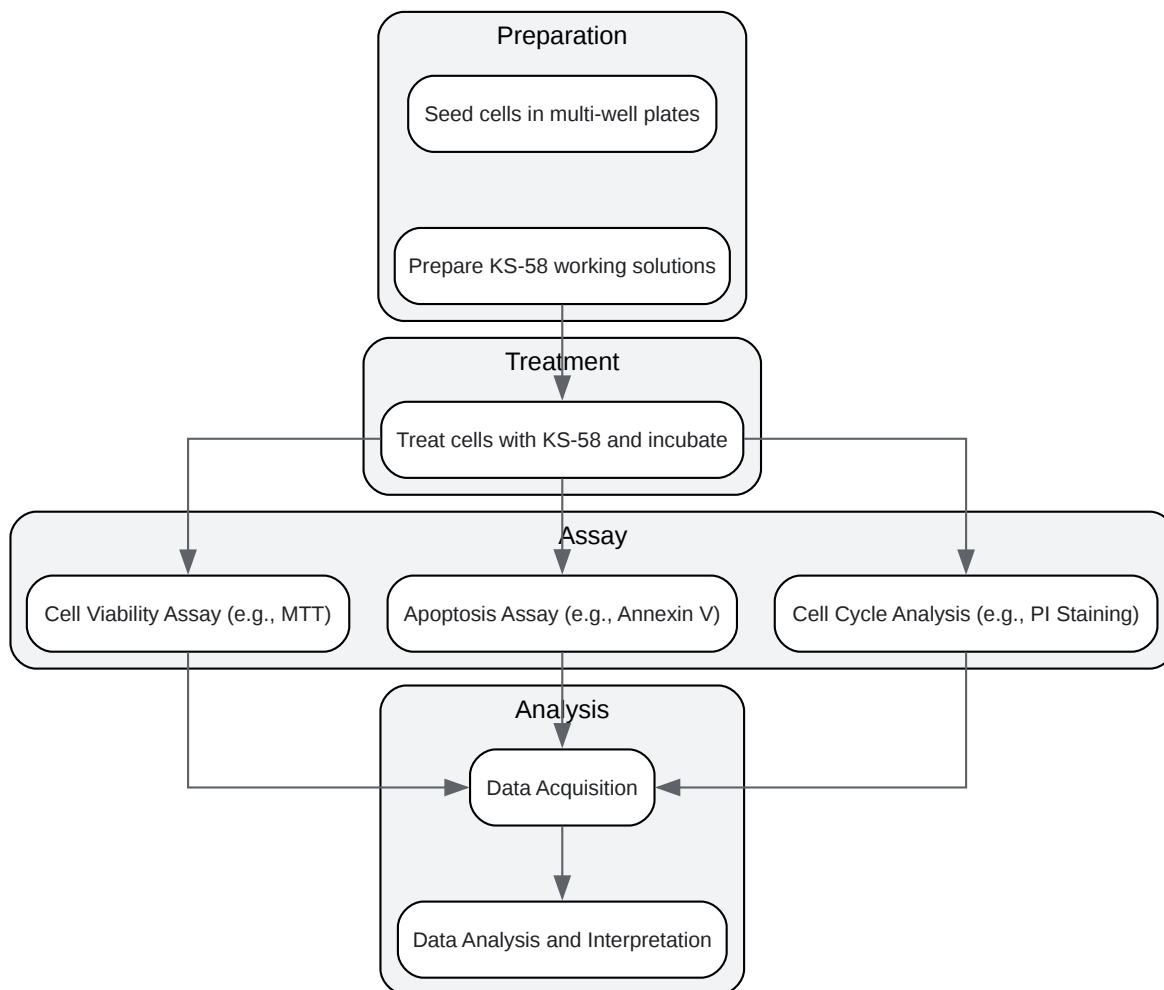
Mechanism of Action

KS-58 exerts its biological effects through a targeted mechanism. It selectively binds to the mutant K-Ras(G12D) protein, inhibiting its function.[1][2] This leads to a reduction in the phosphorylation of downstream signaling molecules, most notably ERK.[1][4] The inhibition of the K-Ras signaling cascade ultimately results in decreased cell proliferation and tumor growth.

KS-58 Signaling Pathway Inhibition



General Experimental Workflow for KS-58



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